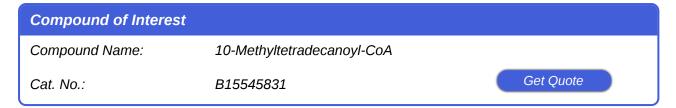


Application Note: Quantitative Analysis of 10-Methyltetradecanoyl-CoA by Mass Spectrometry

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For Researchers, Scientists, and Drug Development Professionals

Introduction

10-Methyltetradecanoyl-CoA is a branched-chain fatty acyl-coenzyme A that may play a role in various metabolic pathways. As with other acyl-CoAs, it is an activated form of its corresponding fatty acid, 10-methyltetradecanoic acid, priming it for enzymatic reactions. The analysis of specific acyl-CoA species is crucial for understanding cellular metabolism, lipidomics, and the mechanism of action of drugs that target fatty acid metabolism. This application note provides a detailed protocol for the sensitive and specific quantification of **10-Methyltetradecanoyl-CoA** in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Experimental Protocols

Sample Preparation: Extraction of Long-Chain Acyl-CoAs from Biological Samples

This protocol is adapted from established methods for long-chain acyl-CoA extraction.

Materials:

- Frozen biological tissue (~40 mg)
- 100 mM Potassium Phosphate Monobasic (KH2PO4), pH 4.9



- Acetonitrile (ACN):Isopropanol:Methanol (3:1:1, v/v/v)
- Internal Standard (IS) solution (e.g., Heptadecanoyl-CoA, C17:0-CoA)
- Methanol:Water (1:1, v/v)
- Homogenizer
- Centrifuge (capable of 16,000 x g and 4°C)
- Nitrogen evaporator

Procedure:

- To approximately 40 mg of frozen tissue, add 0.5 mL of ice-cold 100 mM KH2PO4 (pH 4.9) and 0.5 mL of ACN:Isopropanol:Methanol (3:1:1) containing the internal standard.
- Homogenize the sample twice on ice.
- Vortex the homogenate for 2 minutes, then sonicate for 3 minutes.
- Centrifuge at 16,000 x g for 10 minutes at 4°C.
- Collect the supernatant.
- Re-extract the pellet with an additional 0.5 mL of ACN:Isopropanol:Methanol (3:1:1).
- Centrifuge again under the same conditions.
- Combine the two supernatants and dry under a stream of nitrogen.
- Reconstitute the dried extract in 50 μL of Methanol:Water (1:1).
- Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet any insoluble debris.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis



This method is based on reverse-phase chromatography coupled with positive electrospray ionization tandem mass spectrometry.

Liquid Chromatography Conditions:

- Column: C18 reverse-phase column (e.g., 2.1 x 150 mm, 1.7 μm)
- Mobile Phase A: 15 mM Ammonium Hydroxide in Water
- Mobile Phase B: 15 mM Ammonium Hydroxide in Acetonitrile
- Flow Rate: 0.4 mL/min
- · Gradient:
 - o 0.0 min: 20% B
 - o 2.8 min: 45% B
 - o 3.0 min: 25% B
 - o 4.0 min: 65% B
 - o 4.5 min: 20% B
 - o 5.0 min: 20% B
- Injection Volume: 5 μL

Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Analysis Mode: Selected Reaction Monitoring (SRM)
- · Collision Gas: Argon
- Precursor and Product Ions:



- The precursor ion ([M+H]+) for 10-Methyltetradecanoyl-CoA (C36H66N7O17P3S) is calculated to be m/z 994.3.
- A common fragmentation for acyl-CoAs is the neutral loss of the 3'-phosphoadenosine 5'diphosphate moiety (507.1 Da). The primary product ion would therefore be [M+H-507.1]+, which is m/z 487.2.
- Another common product ion corresponds to the phosphopantetheine moiety, which can be monitored as well.

Data Presentation

Table 1: Representative Calibration Curve for 10-

Methyltetradecanovi-CoA

Concentration (ng/mL)	Peak Area Ratio (Analyte/IS)
1.56	0.025
3.13	0.052
6.25	0.105
12.5	0.211
25	0.425
50	0.853
100	1.712
R ²	0.999

This table presents hypothetical data for illustrative purposes.

Table 2: Representative Quantitative Data of 10-Methyltetradecanoyl-CoA in Biological Samples

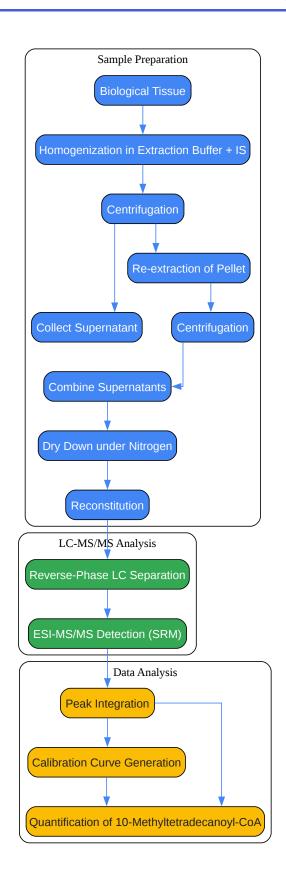


Sample ID	Peak Area Ratio (Analyte/IS)	Calculated Concentration (ng/mL)
Control 1	0.158	9.2
Control 2	0.172	10.0
Treated 1	0.315	18.4
Treated 2	0.340	19.8

This table presents hypothetical data for illustrative purposes.

Visualizations

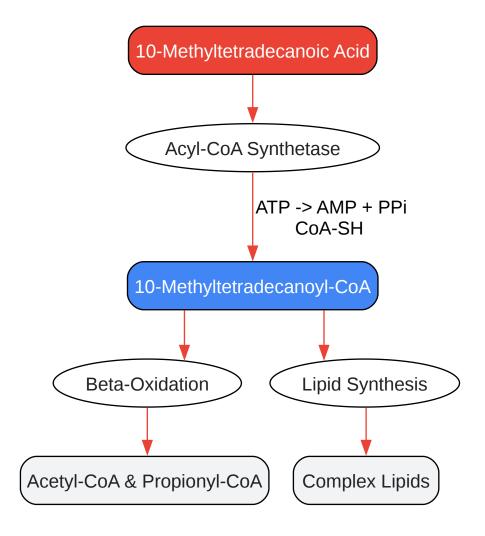




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Caption: Experimental workflow for the analysis of 10-Methyltetradecanoyl-CoA.





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